

Proper Disposal of AGN-195183: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	AGN-195183	
Cat. No.:	B1672190	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential, step-by-step guidance for the safe disposal of **AGN-195183**, a potent and selective agonist of RAR α . Adherence to these procedures is critical due to the compound's identified hazards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the hazards associated with **AGN-195183**. According to its Safety Data Sheet (SDS), **AGN-195183** is classified as a hazardous substance.

Hazard Identification:

Hazard Classification	Description	
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.	
Skin Corrosion/Irritation (Category 2)	Causes skin irritation.	
Serious Eye Damage/Eye Irritation (Category 2A)	Causes serious eye irritation.	
Specific Target Organ Toxicity, Single Exposure (Category 3)	May cause respiratory irritation.	



Personal Protective Equipment (PPE):

All personnel handling **AGN-195183** must wear appropriate PPE to minimize exposure risk.

PPE Type	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (chemically resistant).
Body Protection	Laboratory coat or other protective clothing.
Respiratory Protection	A suitable respirator should be used if dust or aerosols are generated.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. An accessible safety shower and eyewash station are mandatory in the vicinity of handling.

Step-by-Step Disposal Protocol for AGN-195183

The disposal of **AGN-195183** must comply with all applicable federal, state, and local regulations for hazardous waste. Under no circumstances should **AGN-195183** be disposed of in the regular trash or poured down the drain.

Experimental Protocol for Waste Segregation and Collection:

- Waste Identification: All waste materials contaminated with AGN-195183, including unused compound, solutions, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be treated as hazardous waste.
- Container Selection: Use a dedicated, properly labeled, and leak-proof waste container
 made of a material compatible with AGN-195183 and any solvents used. The container must
 have a secure screw-top cap.
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "AGN-195183," and a clear description of the contents (e.g., "AGN-195183 in DMSO solution," "Contaminated labware with AGN-195183"). The accumulation start date must also be recorded on the label.







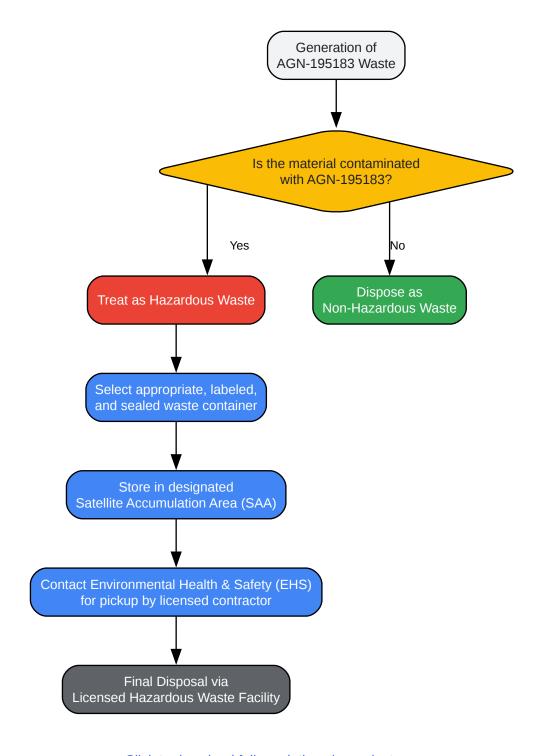
Waste Accumulation:

- Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA must be at or near the point of generation and under the control of the laboratory personnel.
- Ensure that incompatible wastes are not stored together.
- Spill Management: In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand). The contaminated absorbent and any cleanup materials must be collected and placed in the designated hazardous waste container.
- Disposal Request: Once the waste container is full or has reached the accumulation time limit set by your institution's Environmental Health and Safety (EHS) department, arrange for its collection by a licensed hazardous waste disposal contractor. Follow your institution's specific procedures for requesting a waste pickup.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **AGN-195183** waste.





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Caption: Decision workflow for the proper disposal of AGN-195183 waste.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **AGN-195183**, thereby protecting themselves, their colleagues, and the







environment. Always consult your institution's specific EHS guidelines for any additional requirements.

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